

Application Notes: Preparation and Use of 4-Nitrophenyl- β -D-galactopyranoside (PNPG) Stock Solution

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Compound of Interest

Compound Name: 4-Nitrophenyl-beta-D-galactopyranoside

Cat. No.: B017913

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Introduction

4-Nitrophenyl- β -D-galactopyranoside (PNPG) is a widely utilized chromogenic substrate for the sensitive detection of β -galactosidase activity.^[1] The enzymatic hydrolysis of the colorless PNPG substrate yields D-galactose and 4-nitrophenol. Under alkaline conditions, 4-nitrophenol is converted to the 4-nitrophenolate ion, which exhibits a distinct yellow color that can be quantified by measuring its absorbance at approximately 405-420 nm. The rate of 4-nitrophenol formation is directly proportional to the β -galactosidase activity, providing a simple and reliable method for enzyme quantification and kinetic analysis. Accurate preparation of the PNPG stock solution is critical for obtaining reproducible and reliable results in these assays.

Physicochemical and Solubility Data

Proper solvent selection is crucial for preparing a stable and effective PNPG stock solution. The solubility of 4-Nitrophenyl- β -D-galactopyranoside in various common laboratory solvents is summarized below.

Property	Value	Reference
Molecular Weight	301.25 g/mol	[2]
Appearance	White to light yellow crystalline powder	
Storage (Solid)	-20°C, protect from light	[1]
Solubility		
Water	~10 mg/mL	[1]
DMSO	Soluble	
Methanol	Soluble	
Ethanol	Slightly soluble; soluble in warm ethanol	

Stability and Storage of PNPG Stock Solution

PNPG solutions are susceptible to spontaneous hydrolysis, which can lead to high background absorbance and inaccurate results.[\[3\]](#)[\[4\]](#) Therefore, proper storage is essential to maintain the integrity of the stock solution.

- Recommended Storage: Aliquot the stock solution into single-use volumes and store at -20°C, protected from light.[\[5\]](#)
- Short-term Storage: For frequent use, a solution may be stored at 4°C for a few weeks, but it is crucial to monitor for any yellow discoloration, which indicates degradation.[\[6\]](#)
- Stability Assessment: Before use, especially after prolonged storage, it is recommended to check for spontaneous degradation. This can be done by incubating a "substrate blank" (containing all reaction components except the enzyme) under the same assay conditions. A significant increase in absorbance at 405-420 nm indicates substrate degradation.[\[3\]](#)

Experimental Protocols

Preparation of a 10 mM 4-Nitrophenyl- β -D-galactopyranoside (PNPG) Stock Solution in Water

This protocol describes the preparation of a 10 mM aqueous stock solution of PNPG.

Materials:

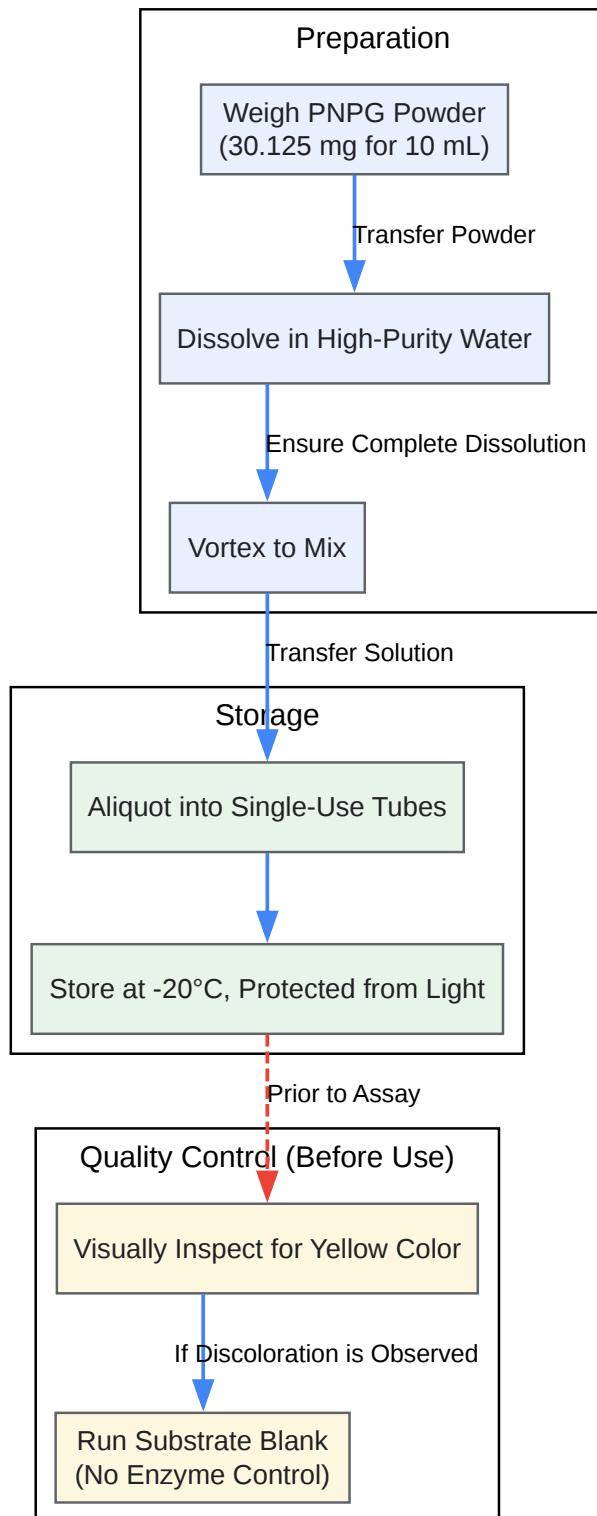
- 4-Nitrophenyl- β -D-galactopyranoside (Molecular Weight: 301.25 g/mol)
- High-purity, deionized or distilled water
- Vortex mixer
- Sterile microcentrifuge tubes or vials for aliquoting
- Analytical balance

Procedure:

- Calculate the required mass of PNPG: To prepare a 10 mM solution, weigh out 3.0125 mg of PNPG for each mL of water. For example, to prepare 10 mL of a 10 mM stock solution, weigh out 30.125 mg of PNPG.
- Dissolution:
 - Transfer the weighed PNPG powder to a suitable container (e.g., a 15 mL conical tube).
 - Add the desired volume of high-purity water.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. Gentle warming may aid in dissolving the compound.
- Storage:
 - Once the PNPG is completely dissolved, aliquot the solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C and protect them from light.

Visualizations

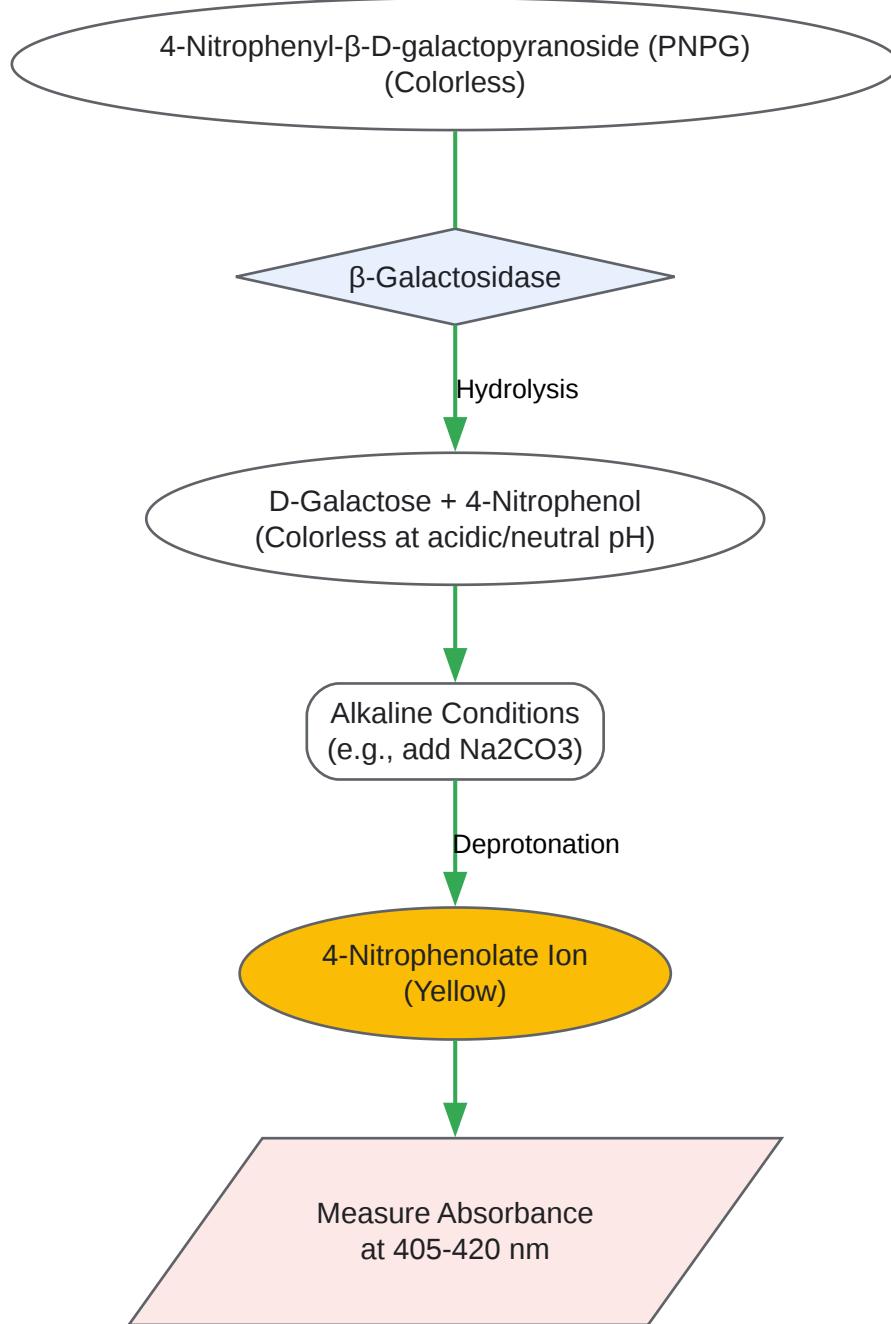
Workflow for PNPG Stock Solution Preparation



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Caption: Workflow for the preparation and storage of a 4-Nitrophenyl- β -D-galactopyranoside (PNPG) stock solution.

Principle of β -Galactosidase Assay using PNPG



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Caption: The enzymatic reaction and color development principle for the β -galactosidase assay using PNPG.

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